

Muscomin: An Obscure Homoisoflavanone with No Documented Traditional Medicinal Use

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Compound of Interest

Compound Name: *Muscomin*

Cat. No.: *B1256285*

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A comprehensive review of available scientific and ethnobotanical literature reveals a significant absence of information regarding the use of the chemical compound **muscomin** in any traditional medicine or ethnobotanical context. While the compound has been identified and chemically characterized, there is no evidence to suggest its historical or contemporary use in healing practices by any indigenous or local communities.

Muscomin is a type of organic compound known as a homoisoflavanone.^[1] These are a class of homoisoflavonoids built upon a chromanone structure.^[1] The scientific literature indicates that **muscomin** has been isolated from the plant *Veltheimia viridifolia*. However, beyond this chemical and botanical context, there is a notable scarcity of research. Multiple sources explicitly state that very few scientific articles have been published on **muscomin**, highlighting its obscurity in the scientific community.^[1]

Chemical and Physical Properties

Despite the lack of information on its traditional use, the chemical and physical properties of **muscomin** have been documented. This information is crucial for researchers and drug development professionals who may wish to investigate this compound further.

Property	Value	Source
Chemical Formula	C ₁₈ H ₁₈ O ₇	
Average Molecular Weight	346.3313 g/mol	
Monoisotopic Molecular Weight	346.10525293 Da	
IUPAC Name	5,8-dihydroxy-3-[(4-hydroxyphenyl)methyl]-6,7-dimethoxy-3,4-dihydro-2H-1-benzopyran-4-one	
Synonyms	3-(4-hydroxybenzyl)-5,8-dihydroxy-6,7-dimethoxychroman-4-one	[2]
Physical Description	Solid	[2]
Melting Point	144.7 °C	[2]
Water Solubility	304.7 mg/L @ 25 °C (estimated)	[3]

The Absence of Ethnobotanical Data

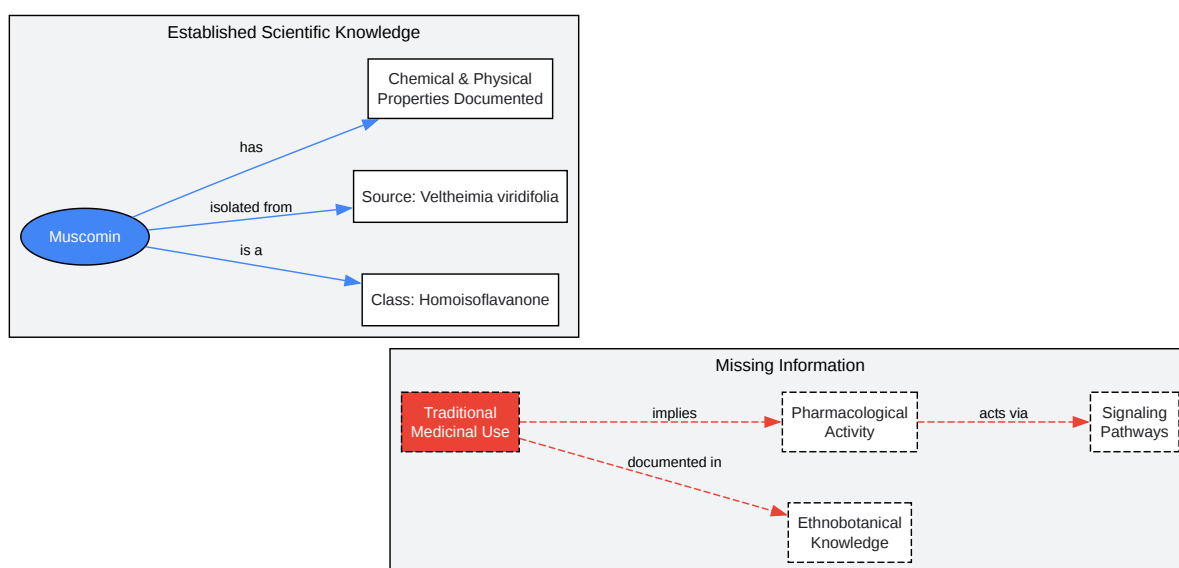
The core of the user's request focused on the traditional and ethnobotanical knowledge surrounding **muscomin**. However, extensive searches have yielded no such information. This suggests that:

- *Veltheimia viridifolia*, the plant source of **muscomin**, may not have been a prominent feature in the traditional pharmacopeias of the regions where it grows.
- If it was used, the specific applications and knowledge may not have been recorded in a way that is accessible through modern databases and scientific literature.
- The compound itself may not have any significant bioactive properties that would have led to its adoption as a traditional remedy.

Due to this complete lack of data on the traditional use of **muscomin**, it is not possible to provide the requested in-depth technical guide, including quantitative data tables on its effects, detailed experimental protocols from ethnobotanical studies, or diagrams of its signaling pathways. The creation of such a document would require a foundation of existing traditional knowledge and scientific investigation that, for **muscomin**, does not appear to exist in the public domain.

A Logical Representation of the Information Gap

The following diagram illustrates the current state of knowledge regarding **muscomin**, highlighting the disconnect between its chemical identification and any known traditional use.



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Figure 1: Knowledge Gap in **Muscomin** Research.

In conclusion, for researchers, scientists, and drug development professionals, **muscomin** represents a scientifically identified natural product with a completely uncharted ethnobotanical and traditional medicine history. Any future research on this compound would be breaking new ground in exploring its potential biological activities without the guidance of traditional knowledge.

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